

# Application Notes and Protocols for 3-Methyl-3-octanol

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## Compound of Interest

Compound Name: 3-Methyl-3-octanol

Cat. No.: B1583038

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This document provides detailed guidelines for the safe handling and storage of **3-Methyl-3-octanol** (CAS No: 5340-36-3), a tertiary alcohol used in various research and development applications. Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the chemical.

## Chemical and Physical Properties

Proper handling and storage procedures are predicated on a thorough understanding of the substance's physical and chemical properties.

Property	Value	Source(s)
Molecular Formula	C9H20O	[1]
Molecular Weight	144.25 g/mol	[1][2]
Appearance	Clear, colorless liquid	[3]
Boiling Point	127 °C (lit.)	[2]
Melting Point	No data available	[3]
Flash Point	72.78 °C (163.0 °F) - closed cup	[2]
Density	0.822 g/mL at 25 °C (lit.)	[2]
Solubility	Soluble in alcohol. Insoluble in water.	[4]
Vapor Pressure	0.217000 mmHg @ 25.00 °C (est)	[4]

## Hazard Identification and Safety Precautions

**3-Methyl-3-octanol** is classified as a hazardous substance. The following table outlines its hazard statements according to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS).

Hazard Class	GHS Classification	Precautionary Statement(s)	Source(s)
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation. P264, P280, P302+P352, P332+P313, P362+P364	[1][2][3]
Serious Eye Damage/Eye Irritation	Category 2	H319: Causes serious eye irritation. P280, P305+P351+P338, P337+P313	[1][2][3]
Specific target organ toxicity — single exposure	Category 3 (Respiratory system)	H335: May cause respiratory irritation. P261, P271, P304+P340, P312	[2][3][5]
Flammable liquids	Category 4	H227: Combustible liquid. P210, P280, P370+P378, P403+P235, P501	[3]

Signal Word: Warning[2]

Personal Protective Equipment (PPE): A risk assessment should always be conducted to determine the appropriate PPE. However, the following are generally recommended[5]:

- Eye Protection: Safety glasses with side-shields conforming to EN166 or NIOSH-approved safety goggles are mandatory.[5] A face shield may be necessary when handling larger quantities[6].
- Hand Protection: Handle with chemically resistant gloves (e.g., nitrile, butyl rubber). Gloves must be inspected prior to use.[5][6]
- Skin and Body Protection: Wear an impervious lab coat and appropriate protective clothing to prevent skin exposure.[5]

- Respiratory Protection: Use only in a well-ventilated area, preferably in a chemical fume hood.<sup>[5]</sup> If a risk assessment indicates the need for a respirator, use a NIOSH-approved respirator or one conforming to European Standard EN 14387.<sup>[2][5]</sup>

## Experimental Protocols

The following protocols provide a general framework for the safe handling of **3-Methyl-3-octanol** in a laboratory setting. Specific experimental procedures should be adapted based on the nature of the research.

- Preparation:
  - Ensure a chemical fume hood is operational and the work area is clean and uncluttered.
  - Assemble all necessary equipment and reagents.
  - Don the appropriate personal protective equipment (PPE) as outlined in Section 2.
- Aliquoting and Transfer:
  - Perform all transfers of **3-Methyl-3-octanol** within a chemical fume hood to minimize inhalation exposure.
  - Use spark-proof tools and equipment to prevent ignition of vapors.<sup>[7][8]</sup>
  - Ground and bond containers and receiving equipment during transfers to prevent static discharge.<sup>[7]</sup>
  - Avoid contact with skin and eyes.<sup>[5]</sup>
- Post-Handling:
  - Tightly close the container immediately after use.<sup>[3]</sup>
  - Decontaminate all equipment that has come into contact with the chemical.
  - Remove and properly dispose of contaminated PPE.

- Wash hands and any exposed skin thoroughly after handling.[3]
- In case of skin contact: Immediately wash with plenty of soap and water. If skin irritation occurs, get medical advice/attention. Take off contaminated clothing and wash it before reuse.[3]
- In case of eye contact: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. If eye irritation persists, get medical advice/attention.[3]
- If inhaled: Remove the victim to fresh air and keep at rest in a position comfortable for breathing. Call a POISON CENTER or doctor/physician if you feel unwell.[3]
- If swallowed: Rinse mouth. Call a POISON CENTER or doctor/physician if you feel unwell.[9]
- In case of fire: Use CO<sub>2</sub>, dry chemical, or foam for extinction.[3] Water spray can be used to cool unopened containers.[9]

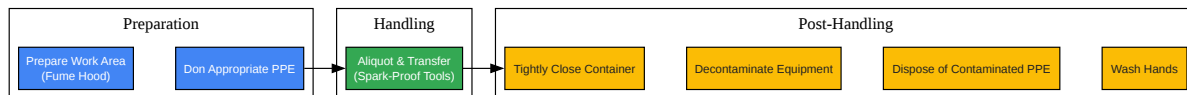
## Storage Procedures

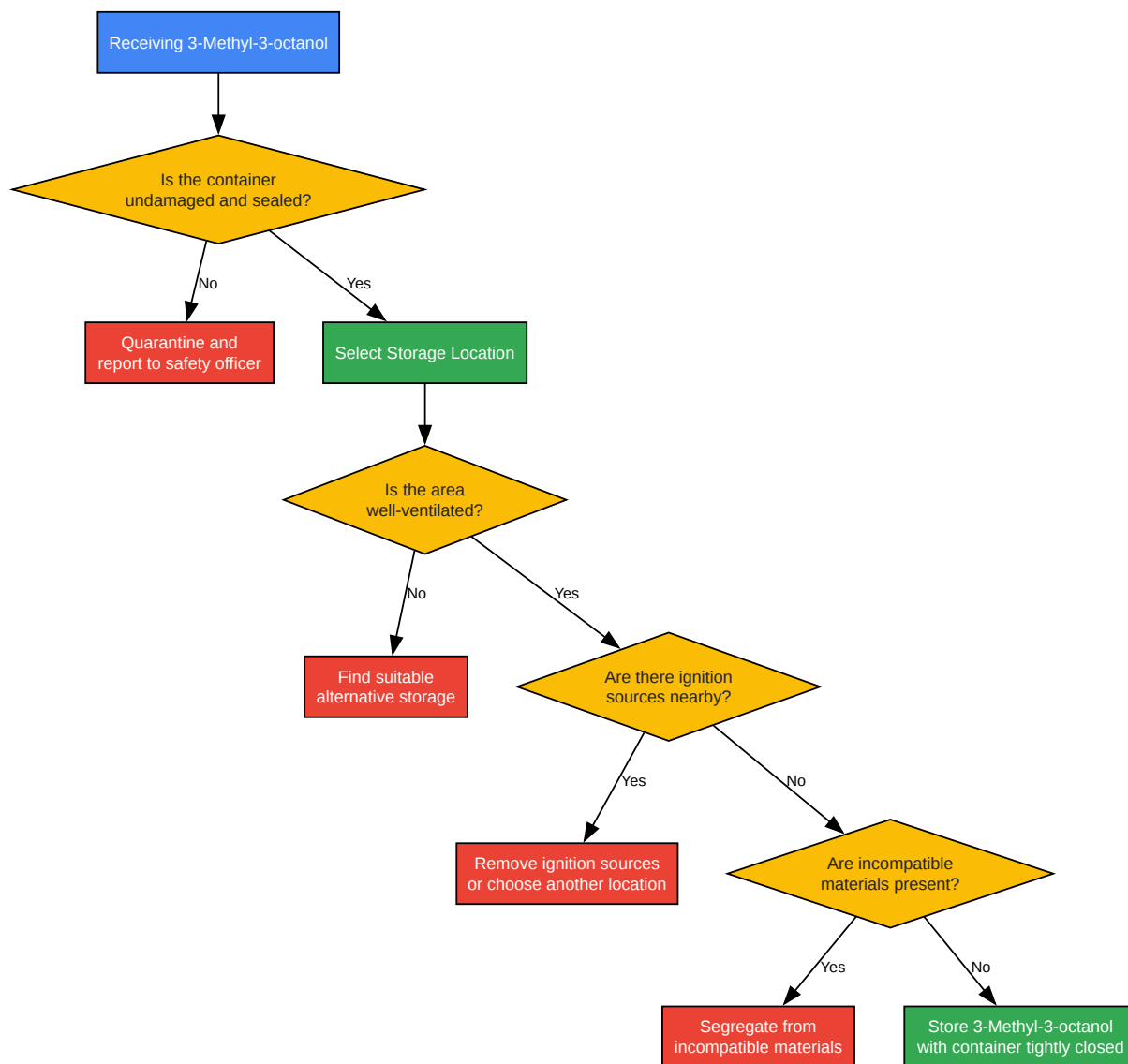
Proper storage of **3-Methyl-3-octanol** is essential for maintaining its stability and preventing accidents.

- Store in a well-ventilated place.[3]
- Keep the container tightly closed.[3][7]
- Store in a cool, dry place away from heat, sparks, open flames, and other ignition sources.[3][7]
- Store apart from incompatible materials such as strong oxidizing agents.[3]
- The storage class for this chemical is 10 - Combustible liquids.[2]

## Visualizations

The following diagrams illustrate key workflows and logical relationships for the safe handling and storage of **3-Methyl-3-octanol**.





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- To cite this document: BenchChem. [Application Notes and Protocols for 3-Methyl-3-octanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1583038#handling-and-storage-procedures-for-3-methyl-3-octanol]

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